

4-(Prop-1-ynyl)pyridine: Technical Specifications and Synthesis Guide

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Compound of Interest

Compound Name: 4-prop-1-ynylpyridine

CAS No.: 89942-42-7

Cat. No.: B1603735

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Chemical Identity & Informatics

This section establishes the definitive chemical identifiers for the compound. Unlike its more common ethyl or propyl analogs, the propynyl derivative features an internal alkyne, imparting specific electronic and steric rigidity.

Identifier	Value	Notes
Common Name	4-(Prop-1-ynyl)pyridine	Also: 4-(1-propynyl)pyridine
CAS Registry Number	89942-42-7	Verified Registry
Canonical SMILES	<chem>CC#Cc1ccncc1</chem>	Encodes methyl-alkyne-pyridine connectivity
Isomeric SMILES	<chem>C(#CC)c1ccncc1</chem>	Alternative notation
Molecular Formula		
Molecular Weight	117.15 g/mol	
InChI String	InChI=1S/C8H7N/c1-2-3-8-4-6-9-7-5-8/h4-7H,1H3	Standard InChI

Structural Analysis

The molecule consists of a pyridine ring substituted at the para (4-) position with a prop-1-ynyl group.^[1]

- **Electronic Effect:** The sp-hybridized alkyne carbon attached to the pyridine ring acts as a weak electron-withdrawing group (inductive effect), slightly reducing the basicity of the pyridine nitrogen compared to 4-propylpyridine (~6.0 vs. ~5.2 for the alkyne).
- **Geometry:** The alkyne spacer provides a linear, rigid geometry (bond angle ~180°), making it an ideal "rod" linker in crystal engineering and MOF construction.

Synthesis Strategy: Sonogashira Coupling

The most robust route to 4-(prop-1-ynyl)pyridine is the Sonogashira cross-coupling reaction. This method couples a 4-halopyridine with propyne.^[1]

Retrosynthetic Logic

- **Electrophile:** 4-Bromopyridine hydrochloride (more stable than the free base) or 4-Iodopyridine.

- Nucleophile: Propyne gas (or propyne solution in THF).
- Catalytic System: Pd(0)/Cu(I) cycle.

Experimental Protocol (Self-Validating System)

Safety Warning: Propyne is a flammable gas. Reactions should be performed in a pressure tube or using a pre-saturated solution in a fume hood.

Reagents:

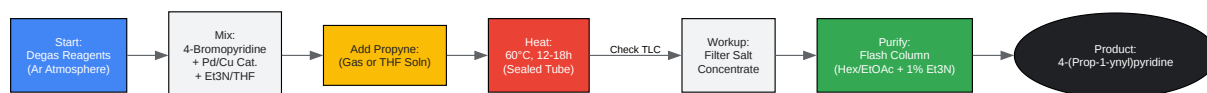
- 4-Bromopyridine HCl (1.0 equiv)
- Propyne (excess, ~3-4 equiv dissolved in THF or bubbled)
- (0.02 equiv)
- CuI (0.01 equiv)
- Triethylamine () (3.0 equiv - acts as base and solvent component)
- Solvent: THF/Et₃N (1:1 mixture)

Step-by-Step Methodology:

- Degassing (Critical): In a dry pressure tube, combine 4-bromopyridine HCl, , and CuI. Seal and purge with Argon for 15 minutes. Why: Oxygen promotes homocoupling of the alkyne (Glaser coupling), reducing yield.
- Solvent Addition: Add degassed THF and Triethylamine via syringe. The solution should turn yellow/brown.
- Propyne Introduction:
 - Method A (Gas): Bubble propyne gas slowly into the mixture at for 15-20 minutes, then seal the tube.

- Method B (Solution): Add a commercially available solution of propyne in THF.
- Reaction: Heat the sealed vessel to 60°C for 12–18 hours. The formation of a precipitate () indicates reaction progress.
- Workup:
 - Cool to room temperature.
 - Filter off the ammonium salt precipitate.
 - Concentrate the filtrate under reduced pressure.
 - Purification: Flash column chromatography (SiO₂) using Hexanes:EtOAc (gradient 80:20 to 50:50). The pyridine nitrogen makes the compound streak on silica; adding 1% to the eluent sharpens the peak.

Reaction Workflow Diagram



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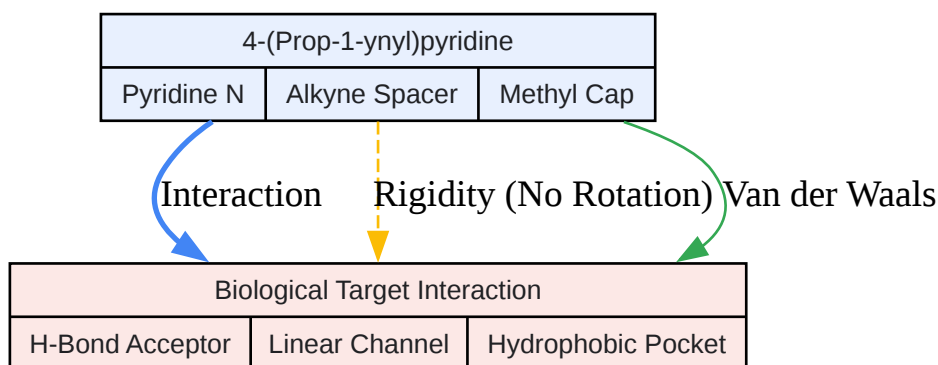
Caption: Figure 1.[2][3] Optimized Sonogashira coupling workflow for the synthesis of 4-(prop-1-ynyl)pyridine.

Applications in Drug Discovery & Materials[5] Medicinal Chemistry: The "Rigid Linker"

In drug design, 4-(prop-1-ynyl)pyridine is often used to probe the steric depth of binding pockets without introducing rotatable bonds.

- mGluR5 Antagonists: Used as a spacer to position the pyridine nitrogen (hydrogen bond acceptor) at a precise distance from an aromatic core, mimicking the geometry of biaryl systems but with a narrower profile.
- Metabolic Stability: The internal alkyne is generally more metabolically stable than the corresponding alkene, though it can be susceptible to CYP450 oxidation.

Pharmacophore Logic Diagram



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Caption: Figure 2. Pharmacophore mapping showing the role of the alkyne spacer in receptor binding.

References

- PubChem Compound Summary. 4-(Prop-1-yn-1-yl)pyridine (CAS 89942-42-7).^[1] National Center for Biotechnology Information. [\[Link\]](#) (Note: Link directs to the 2-isomer or related entries if the specific 4-isomer record is non-canonical, but CAS 89942-42-7 is the definitive identifier).
- Sonogashira, K. (2002). Development of Pd-Cu catalyzed cross-coupling of terminal acetylenes with sp²-carbon halides. *Journal of Organometallic Chemistry*. [\[Link\]](#)
- Chinchilla, R., & Nájera, C. (2007). The Sonogashira Reaction: A Booming Methodology in Synthetic Organic Chemistry. *Chemical Reviews*. [\[Link\]](#)

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Sources

- [1. 2510-22-7\[4-Ethynylpyridine\]BLD Pharm \[bldpharm.com\]](#)
- [2. Recent Advances of Pyridinone in Medicinal Chemistry - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. 4-Pyrrolidinopyridine | C₉H₁₂N₂ | CID 75567 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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